

Technical Guide: 1-(Bromomethyl)-4-ethynylbenzene[1]

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-ethynylbenzene

CAS No.: 351002-91-0

Cat. No.: B1504678

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Executive Summary

1-(Bromomethyl)-4-ethynylbenzene (CAS: 351002-91-0), also known as 4-ethynylbenzyl bromide, is a high-value bifunctional linker used extensively in medicinal chemistry, chemical biology, and materials science.[1][2] Its structural utility lies in its orthogonality: it possesses a terminal alkyne capable of bioorthogonal "Click" chemistry (CuAAC) and a benzyl bromide moiety primed for rapid nucleophilic substitution (

).

This dual reactivity makes it an ideal "staple" for fragment-based drug discovery (FBDD), PROTAC (Proteolysis Targeting Chimera) linker synthesis, and the functionalization of surfaces or polymers. This guide details its physicochemical profile, validated synthesis protocols, and handling requirements.

Physicochemical Profile

The following data establishes the baseline identity and physical constants for **1-(Bromomethyl)-4-ethynylbenzene**. Researchers must verify these parameters to ensure reagent purity, as the compound is prone to degradation if stored improperly.

Parameter	Value	Notes
IUPAC Name	1-(Bromomethyl)-4-ethynylbenzene	
Common Name	4-Ethynylbenzyl bromide	
CAS Number	351002-91-0	
Molecular Formula		Distinct from 1-bromo-4-ethynylbenzene (CAS 766-96-1)
Molecular Weight	195.06 g/mol	Used for stoichiometric calculations
Physical State	Solid (Low melting)	Colorless to pale yellow crystals/liquid
Melting Point	35–38 °C	Melts near physiological temperature
Boiling Point	~234 °C (Predicted)	Decomposes at high heat
Density	1.42 g/cm ³	
Solubility	DCM, THF, Toluene, DMF	Reacts with nucleophilic solvents (e.g., MeOH)

Synthetic Pathways & Protocol

While **1-(Bromomethyl)-4-ethynylbenzene** is commercially available, in-house preparation is often required to ensure freshness, as the benzyl bromide moiety hydrolyzes over time. The most robust synthetic route proceeds via the bromination of 4-ethynylbenzyl alcohol.

Validated Synthesis Protocol (Appel Reaction)

Objective: Convert 4-ethynylbenzyl alcohol to **1-(bromomethyl)-4-ethynylbenzene** using Triphenylphosphine (

) and Carbon Tetrabromide (

) or N-Bromosuccinimide (NBS).

Reagents:

- 4-Ethynylbenzyl alcohol (1.0 equiv)
- Triphenylphosphine () (1.1 equiv)
- Carbon Tetrabromide () (1.1 equiv)
- Solvent: Dichloromethane (DCM), anhydrous.

Workflow:

- Preparation: Flame-dry a round-bottom flask and purge with Nitrogen () or Argon.
- Dissolution: Dissolve 4-ethynylbenzyl alcohol in anhydrous DCM (0.1 M concentration). Cool the solution to 0 °C in an ice bath.
- Activation: Add (1.1 equiv) to the stirring solution.
- Bromination: Add (1.1 equiv) portion-wise over 15 minutes. Note: The solution may turn slightly yellow. The reaction is exothermic; maintain 0 °C to prevent alkyne polymerization.
- Monitoring: Stir at 0 °C for 1 hour, then warm to room temperature (RT). Monitor by TLC (Hexane/EtOAc 9:1). The product (

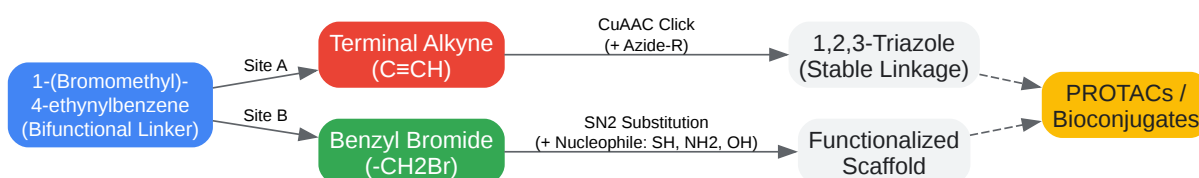
-) is less polar than the alcohol.
- Workup: Quench with saturated solution. Extract with DCM (). Dry combined organics over , filter, and concentrate in vacuo at <30 °C (heat sensitive).
 - Purification: Flash column chromatography using 100% Hexanes or 5% EtOAc/Hexanes.
 - Storage: Store immediately at -20 °C under inert gas.

Mechanistic Causality

- Why Appel? The Appel reaction conditions are neutral and mild, avoiding the strong acids (like HBr) that could hydrate the terminal alkyne to a ketone.
- Temperature Control: Keeping the reaction cool minimizes self-alkylation (polymerization) between the alkyne of one molecule and the benzyl bromide of another.

Reactivity & Applications (Mechanism)

The core value of **1-(Bromomethyl)-4-ethynylbenzene** is its ability to serve as a linchpin in convergent synthesis. The diagram below illustrates its orthogonal reactivity profile.



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Figure 1: Orthogonal reactivity pathways. The benzyl bromide undergoes nucleophilic substitution (

), while the alkyne participates in Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

Key Applications

- **PROTAC Linkers:** The benzyl group provides a rigid spacer, while the alkyne allows for "clicking" onto E3 ligase ligands (e.g., Thalidomide derivatives).
- **Surface Engineering:** The benzyl bromide reacts with surface amines (silanized glass) or thiols (gold), leaving the alkyne exposed for subsequent bio-functionalization.
- **Photo-Affinity Labeling:** Used to synthesize probes where the alkyne serves as a latent handle for enrichment after the probe has bound its target.

Handling & Safety (Lachrymator Warning)

Critical Warning: Benzyl bromides are potent lachrymators (tear gas agents). They cause severe eye and respiratory irritation.^[1]

- **Engineering Controls:** ALWAYS handle inside a functioning chemical fume hood.
- **PPE:** Wear chemical-resistant gloves (Nitrile or Lamine), safety goggles, and a lab coat.
- **Decontamination:** In case of a spill, neutralize with a solution of 5% sodium thiosulfate and dilute ammonia to displace the bromide and quench volatility.
- **Storage:** The compound is heat and light sensitive.
 - **Temperature:** -20 °C.
 - **Atmosphere:** Argon or Nitrogen (prevents oxidation/hydrolysis).
 - **Container:** Amber glass vial (protects from UV-induced radical bromination/degradation).

References

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Sources

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- [3. "Click Chemistry": An Emerging Tool for Developing a New Class of Structural Motifs against Various Neurodegenerative Disorders - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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